

Solubility Profile of 3,5-Dichlorosalicylic Acid in Methanol: A Technical Guide

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Compound of Interest

Compound Name: 3,5-Dichlorosalicylic acid

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This technical guide provides a comprehensive overview of the solubility of **3,5-Dichlorosalicylic acid** in methanol, designed for researchers, scientists, and professionals in drug development. Due to the limited availability of specific quantitative solubility data in publicly accessible literature, this document focuses on providing a detailed experimental protocol for determining solubility, alongside qualitative descriptions from available sources.

Introduction

3,5-Dichlorosalicylic acid is a halogenated derivative of salicylic acid. Understanding its solubility in various solvents is critical for a range of applications, including chemical synthesis, formulation development, and analytical method development. Methanol is a common polar protic solvent used in many laboratory and industrial processes. While qualitatively described as soluble in alcohols, precise quantitative data for **3,5-Dichlorosalicylic acid** in methanol is not readily available. This guide outlines a robust methodology for researchers to determine this solubility experimentally.

Qualitative Solubility

Sources indicate that **3,5-Dichlorosalicylic acid** is "very soluble" in alcohol and exhibits "solubility in methanol (almost transparency)"^{[1][2][3]}. These descriptions suggest a high degree of solubility, but for scientific and development purposes, quantitative measurement is essential.

Quantitative Solubility Data

As specific quantitative data for the solubility of **3,5-Dichlorosalicylic acid** in methanol at various temperatures is not available in the reviewed literature, the following table is provided as a template for researchers to record their experimental findings.

Table 1: Experimental Solubility of **3,5-Dichlorosalicylic Acid** in Methanol

Temperature (°C)	Solubility (g/100 mL)	Molar Solubility (mol/L)	Observations
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Experimental Protocol for Solubility Determination

The following protocol details the isothermal shake-flask method, a widely accepted technique for determining the equilibrium solubility of a solid in a liquid solvent[4][5].

4.1. Materials and Equipment

- **3,5-Dichlorosalicylic acid** (high purity)
- Methanol (analytical grade)
- Thermostatic shaker bath or incubator
- Analytical balance
- Volumetric flasks
- Pipettes
- Syringe filters (chemically compatible with methanol, e.g., PTFE)
- Vials with screw caps
- High-Performance Liquid Chromatography (HPLC) or UV-Vis Spectrophotometer

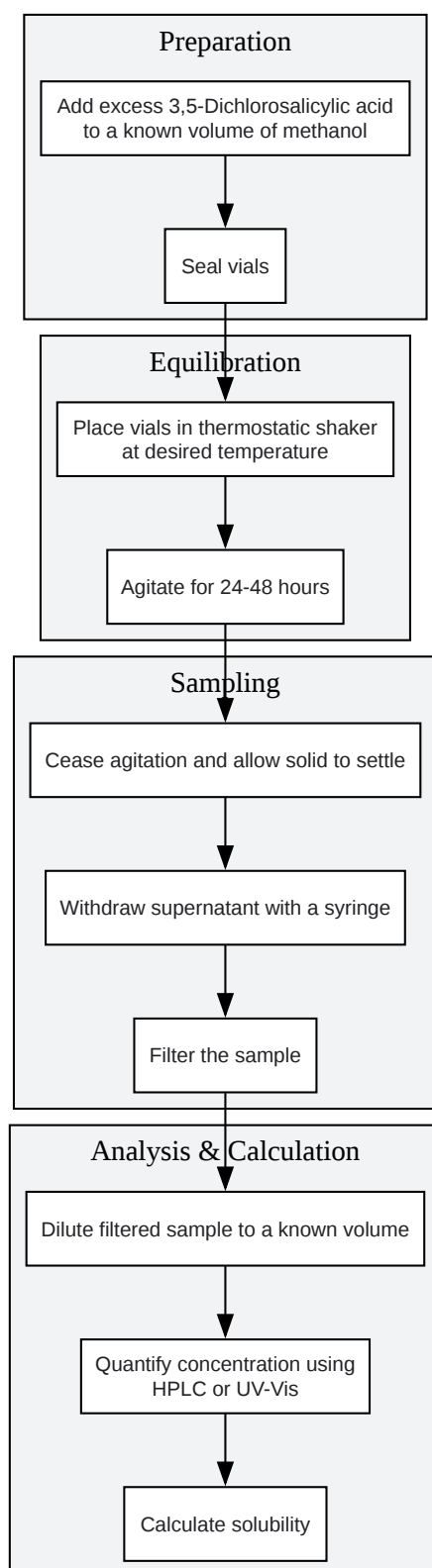
4.2. Procedure

- Preparation of Saturated Solutions:
 - Add an excess amount of **3,5-Dichlorosalicylic acid** to a series of vials containing a known volume of methanol. The presence of undissolved solid is crucial to ensure that the solution reaches saturation.
 - Seal the vials tightly to prevent solvent evaporation.
- Equilibration:
 - Place the vials in a thermostatic shaker set to the desired temperature.
 - Agitate the mixtures for a sufficient period (e.g., 24 to 48 hours) to ensure that equilibrium is reached. The time to reach equilibrium may need to be determined experimentally in a preliminary assessment[6].
- Sample Collection and Preparation:
 - After the equilibration period, cease agitation and allow the vials to stand undisturbed in the thermostatic bath for at least 2 hours to allow the excess solid to settle.
 - Carefully withdraw a known volume of the clear supernatant using a syringe. To prevent precipitation, the syringe can be pre-warmed to the experimental temperature.
 - Immediately filter the collected sample through a syringe filter into a pre-weighed volumetric flask. This step is critical to remove any undissolved microcrystals.
- Quantification:
 - Dilute the filtered sample with a known volume of methanol to a concentration that falls within the linear range of the chosen analytical method (e.g., HPLC or UV-Vis spectrophotometry).
 - Analyze the diluted sample to determine the concentration of **3,5-Dichlorosalicylic acid**. A calibration curve must be prepared using standard solutions of known concentrations.
- Calculation of Solubility:

- From the determined concentration and the dilution factor, calculate the solubility of **3,5-Dichlorosalicylic acid** in methanol at the specified temperature.
- Express the solubility in appropriate units, such as g/100 mL or mol/L.

4.3. Experimental Workflow Diagram

The following diagram illustrates the logical flow of the experimental protocol for determining the solubility of **3,5-Dichlorosalicylic acid** in methanol.



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Caption: Experimental workflow for solubility determination.

Considerations for Drug Development Professionals

- **pH and Ionization:** While this guide focuses on a neutral solvent (methanol), in aqueous solutions, the solubility of salicylic acid derivatives is highly dependent on pH due to the ionization of the carboxylic acid and phenolic hydroxyl groups.
- **Polymorphism:** The crystalline form of **3,5-Dichlorosalicylic acid** can influence its solubility. It is advisable to characterize the solid form used in the experiments.
- **Solvent Purity:** The purity of the methanol, particularly its water content, can affect the measured solubility. Using a high-purity, anhydrous grade solvent is recommended for consistent results.

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